

An In-depth Technical Guide to Methyl 4-methoxypyridine-2-carboxylate

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Compound of Interest

Compound Name: Methyl 4-methoxypyridine-2-carboxylate

Cat. No.: B1332702

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CAS Number: 29681-43-4

This technical guide provides a comprehensive overview of **Methyl 4-methoxypyridine-2-carboxylate**, a key intermediate in synthetic organic chemistry. It is intended for researchers, scientists, and professionals in the field of drug development and materials science. This document details the compound's physicochemical properties, spectroscopic data, synthesis protocols, and its role as a versatile building block.

Physicochemical Properties

Methyl 4-methoxypyridine-2-carboxylate is a white to light yellow crystalline solid.^{[1][2][3]} Its fundamental properties are summarized in the table below, providing a quick reference for laboratory use.

Property	Value	Reference
Molecular Formula	C ₈ H ₉ NO ₃	[4][5]
Molecular Weight	167.16 g/mol	[1][4]
CAS Number	29681-43-4	[6][7]
IUPAC Name	methyl 4-methoxypyridine-2-carboxylate	[4]
Synonyms	4-Methoxypyridine-2-carboxylic Acid Methyl Ester, Methyl 4-Methoxypicolinate, 4-Methoxypicolinic Acid Methyl Ester	[2][3][4]
Melting Point	50.0 to 54.0 °C	[2][3]
Boiling Point	280.4 °C at 760 mmHg	[8]
Density	1.156 g/cm ³	[8]
InChI Key	OJDKENGKKYVJLY-UHFFFAOYSA-N	[1][4][8]
SMILES	<chem>COC1=CC(=NC=C1)C(=O)OC</chem>	[4]
Appearance	White to Light yellow powder to crystal	[2][3]

Spectroscopic Data

Spectroscopic analysis is crucial for the structural confirmation of **Methyl 4-methoxypyridine-2-carboxylate**. The following table summarizes its characteristic spectral data.

Spectroscopy	Data	Reference
¹ H NMR (360 MHz, CDCl ₃)	δH 3.91 (3H, s), 4.02 (3H, s), 6.98 (1H, dd, J 3 and 6), 7.67 (1H, d, J 3), 8.54 (1H, d, J 6)	[1]
Infrared (IR) Spectra	ATR-Neat spectra are available and have been recorded on a Bruker Tensor 27 FT-IR instrument.	[4]
Raman Spectra	FT-Raman spectra are available and have been recorded on a Bruker MultiRAM Stand Alone FT-Raman Spectrometer.	[4]

Synthesis Protocols

The synthesis of **Methyl 4-methoxypyridine-2-carboxylate** can be achieved through various methods. Below are detailed experimental protocols from the literature.

Protocol 1: From 4-Chloropyridine-2-carboxylic acid methyl ester hydrochloride

This protocol involves the nucleophilic substitution of a chloro group with a methoxy group.

Experimental Procedure:

- Dissolve 4-Chloropyridine-2-carboxylic acid methyl ester hydrochloride (25 g, 0.12 mol) in methanol (200 ml).
- Heat the solution at reflux for 66 hours.
- Evaporate the solvent under reduced pressure.
- Partition the residue between dichloromethane and a saturated sodium hydrogencarbonate solution.

- Separate the organic layer, wash it with brine, and dry it over sodium sulphate.
- Concentrate the organic layer to yield **Methyl 4-methoxypyridine-2-carboxylate** (17.6 g, 88% yield) as a yellow crystalline solid.[1]



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Caption: Synthesis workflow for Protocol 1.

Protocol 2: From 2-Pyridinecarboxylic acid

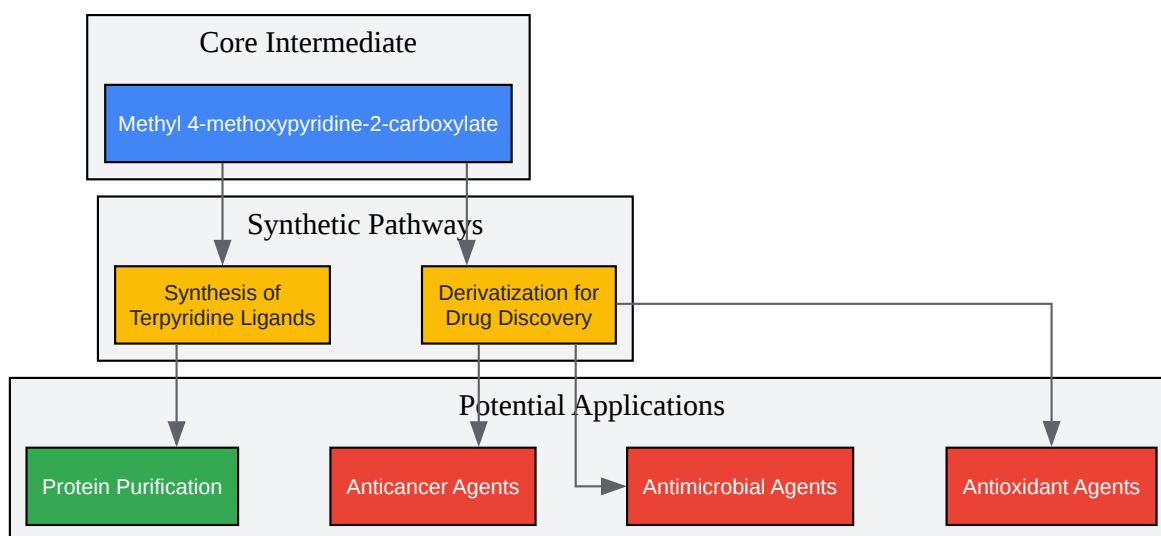
This multi-step synthesis involves chlorination followed by esterification and methoxylation.

Experimental Procedure:

- Add 2-Pyridinecarboxylic acid (9.92g, 80.7mmol) and sodium bromide (0.90g, 8.7mmol) to thionyl chloride (70mL).
- Heat the mixture under reflux for 16 hours.
- Concentrate the reaction mixture under vacuum and cool to 0°C.
- Carefully add methanol (30mL) and heat the reaction under reflux for 36 hours.
- Remove the solvent under vacuum.
- Dissolve the residue in CH₂Cl₂ (100mL) and add sodium carbonate (12.8g, 121mmol). Stir for 3 hours.
- Add water (100mL) and extract with CH₂Cl₂ (5x50mL).
- Combine the organic extracts, dry over MgSO₄, and concentrate under vacuum.
- Purify the crude residue by flash chromatography (SiO₂) to obtain **Methyl 4-methoxypyridine-2-carboxylate** as white needle-like crystals (9.03g, 67% yield).[9]

Applications in Research and Development

Methyl 4-methoxypyridine-2-carboxylate is a valuable intermediate in the synthesis of more complex molecules. Its primary application lies in its use as a building block for substituted terpyridine ligands, which are utilized in protein purification.[10] While this specific compound does not have widely reported direct biological activities, the pyridine core is a common scaffold in medicinal chemistry. Related quinoline derivatives have shown potential as antioxidant, anticancer, and antimicrobial agents, suggesting that derivatives of **Methyl 4-methoxypyridine-2-carboxylate** could be explored for similar therapeutic applications.[11]



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Caption: Role as a chemical intermediate.

Safety and Handling

Methyl 4-methoxypyridine-2-carboxylate is associated with certain hazards and should be handled with appropriate safety precautions.

- Hazard Statements: Causes skin irritation (H315) and serious eye irritation (H319).[4] May cause respiratory irritation (H335).[4]

- Precautionary Measures: Use only in a well-ventilated area. Wear protective gloves, eye protection, and face protection. In case of contact with skin, wash with plenty of water. If in eyes, rinse cautiously with water for several minutes.

For detailed safety information, consult the Safety Data Sheet (SDS) provided by the supplier.

[7]

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